

Application Notes and Protocols: Formulation of Tripropylene Glycol-Based Hydraulic Fluids

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Compound of Interest

Compound Name: *Tripropylene glycol*

CAS No.: 45096-22-8

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These application notes provide a comprehensive overview of the formulation and performance evaluation of hydraulic fluids based on **tripropylene glycol** (TPG). TPG is a synthetic fluid that can be used as a base for hydraulic fluids, particularly where properties like water solubility and a high viscosity index are desirable.^{[1][2][3][4]} This document outlines the key components of such formulations, presents typical physical and chemical properties, and provides detailed protocols for essential performance testing.

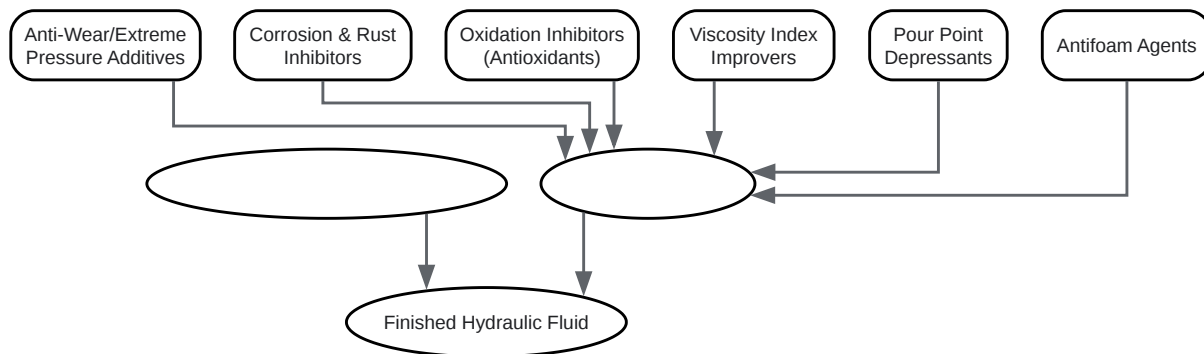
Introduction to Tripropylene Glycol as a Hydraulic Fluid Base

Tripropylene glycol is a colorless, water-soluble, and hygroscopic liquid with low volatility and a high boiling point.^{[1][2]} Its inherent properties make it a suitable candidate for a base fluid in certain hydraulic applications. While it is commonly used as a component in water-glycol fire-resistant hydraulic fluids, it can also be formulated into neat (anhydrous) hydraulic fluids.^[5] The performance of a TPG-based hydraulic fluid is significantly enhanced by the inclusion of a carefully selected additive package.

Formulation Components

A typical **tripropylene glycol**-based hydraulic fluid formulation consists of the base fluid and an additive package designed to enhance specific performance characteristics.

- Base Fluid: **Tripropylene Glycol** (TPG)
- Additive Package:
 - Anti-Wear (AW) and Extreme Pressure (EP) Additives: These are crucial for protecting hydraulic system components from wear under boundary lubrication conditions. Common examples include phosphate esters and sulfur-phosphorus compounds.
 - Corrosion and Rust Inhibitors: These protect the metallic components of the hydraulic system from corrosion and rust. Carboxylic acids and their salts are often used in glycol-based fluids.^[5]
 - Oxidation Inhibitors (Antioxidants): These additives prolong the service life of the fluid by preventing oxidative breakdown at high temperatures. Aminic and phenolic antioxidants are commonly employed.
 - Viscosity Index (VI) Improvers: While TPG has a naturally high VI, these polymers can be used to further minimize viscosity changes with temperature fluctuations.
 - Pour Point Depressants: These additives improve the low-temperature fluidity of the hydraulic fluid.
 - Antifoam Agents: These prevent the formation of stable foam, which can impair the bulk modulus and lubricating properties of the fluid.



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Figure 1. Components of a TPG-based hydraulic fluid.

Data Presentation: Properties of Tripropylene Glycol-Based Hydraulic Fluids

The following table summarizes the typical physical and chemical properties of neat **tripropylene glycol** and a representative formulation of a TPG-based hydraulic fluid with a generic additive package.

Property	Test Method	Tripropylene Glycol (Neat)	TPG-Based Hydraulic Fluid (Formulated)
Appearance	Visual	Clear, colorless liquid	Clear, amber-colored liquid
Kinematic Viscosity @ 40°C, cSt	ASTM D445	~48-58	46-68
Kinematic Viscosity @ 100°C, cSt	ASTM D445	~8-10	8-12
Viscosity Index	ASTM D2270	>150	>180
Density @ 20°C, g/mL	ASTM D4052	~1.02	~1.03
Pour Point, °C	ASTM D97	<-30	<-35
Flash Point (COC), °C	ASTM D92	>140	>150
Oxidation Stability (RPVOT), min	ASTM D2272	Low	High
Wear Scar Diameter (4-Ball), mm	ASTM D4172	Poor	<0.5

Note: The properties of the formulated fluid are illustrative and will vary depending on the specific additives and their concentrations.

Experimental Protocols

Detailed methodologies for key performance tests are provided below.

This method determines the kinematic viscosity of liquid petroleum products by measuring the time for a volume of liquid to flow under gravity through a calibrated glass capillary viscometer.

Apparatus:

- Calibrated glass capillary viscometer (e.g., Ubbelohde type)

- Constant temperature bath, capable of maintaining the test temperature within $\pm 0.02^{\circ}\text{C}$
- Timing device, accurate to 0.1 seconds
- Thermometer, calibrated and with appropriate range and precision

Procedure:

- Select a clean, dry, calibrated viscometer having a range covering the estimated kinematic viscosity. The flow time should not be less than 200 seconds.
- Charge the viscometer with the sample in the manner dictated by the design of the instrument.
- Place the charged viscometer into the constant temperature bath. Allow at least 30 minutes for the sample to reach thermal equilibrium.
- Using suction, draw the liquid into the working capillary to a point about 5 mm above the upper timing mark.
- Allow the sample to flow freely down the capillary.
- Measure the time required for the meniscus to pass from the upper to the lower timing mark.
- Repeat the measurement. The two measurements should agree within the specified repeatability of the method.
- Calculate the kinematic viscosity by multiplying the average flow time in seconds by the viscometer calibration constant.

This test method evaluates the oxidation stability of new and in-service turbine oils, and can be adapted for hydraulic fluids, in the presence of water and a copper catalyst coil at 150°C .

Apparatus:

- Rotating pressure vessel apparatus
- Oxygen cylinder and pressure regulator

- Constant temperature bath ($150 \pm 0.1^{\circ}\text{C}$)
- Pressure measurement and recording device
- Sample container (glass)
- Copper catalyst wire

Procedure:

- Place a 50 ± 0.5 g sample of the hydraulic fluid into the glass sample container.
- Add 5 ± 0.2 g of distilled water to the container.
- Place a polished copper catalyst coil into the sample.
- Place the sample container into the pressure vessel.
- Seal the vessel and purge with oxygen.
- Pressurize the vessel with oxygen to 90 psi (620 kPa) at room temperature.
- Place the vessel in the rotating carriage of the 150°C constant temperature bath.
- Rotate the vessel at 100 rpm.
- Monitor the pressure inside the vessel. The test is complete when the pressure has dropped by 25 psi (172 kPa) from the maximum pressure observed.
- The result is reported as the time in minutes to reach this pressure drop.

This test method evaluates the anti-wear properties of lubricating fluids in sliding contact.

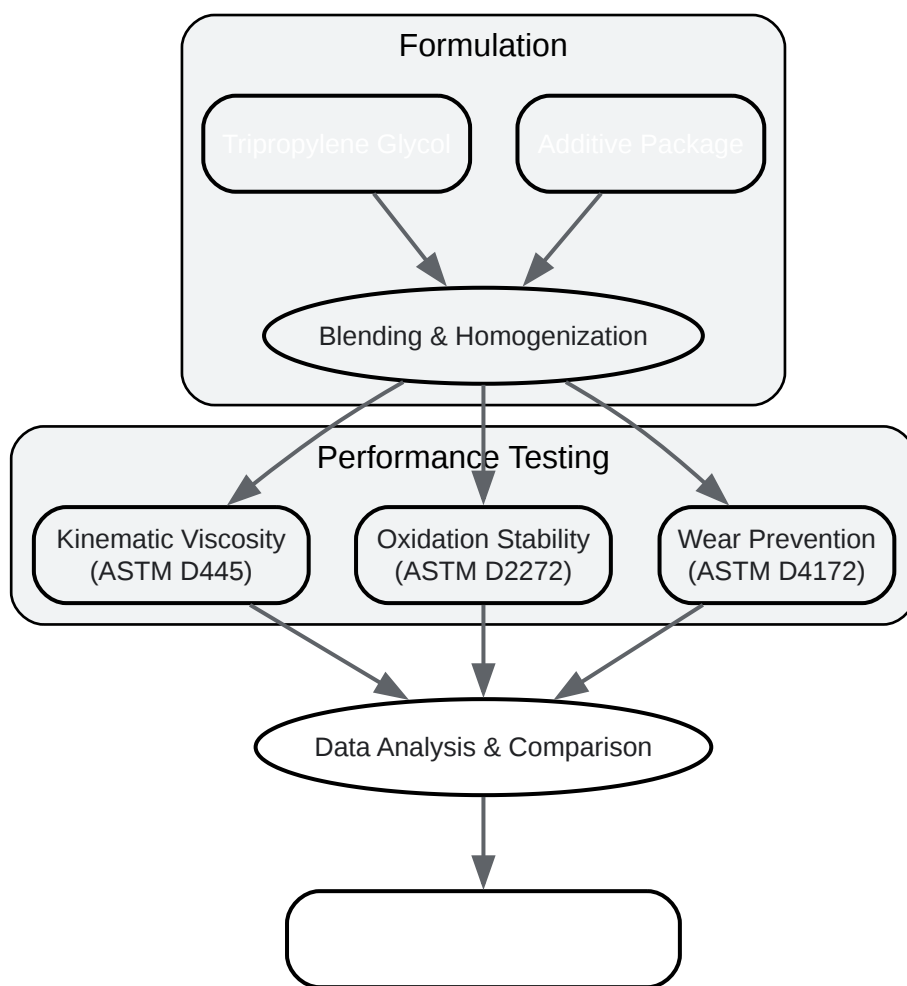
Apparatus:

- Four-Ball Wear Test Machine
- Steel balls (AISI E-52100 steel)

- Microscope for measuring wear scars (accurate to 0.01 mm)
- Torque wrench

Procedure:

- Thoroughly clean the test balls, ball pot, and lock ring with a suitable solvent.
- Place three clean steel balls in the ball pot and secure them with the lock ring.
- Pour the test fluid into the ball pot to a level at least 3 mm above the top of the balls.
- Place the fourth ball in the chuck of the test machine.
- Assemble the ball pot onto the test machine.
- Apply the desired load (e.g., 40 kgf) and start the motor to rotate the top ball at the specified speed (e.g., 1200 rpm) for a set duration (e.g., 60 minutes) at a controlled temperature (e.g., 75°C).
- At the end of the test, stop the motor, remove the load, and disassemble the ball pot.
- Clean the three lower balls and measure the diameter of the wear scars in two directions (parallel and perpendicular to the direction of sliding) for each ball.
- Calculate the average wear scar diameter in millimeters.

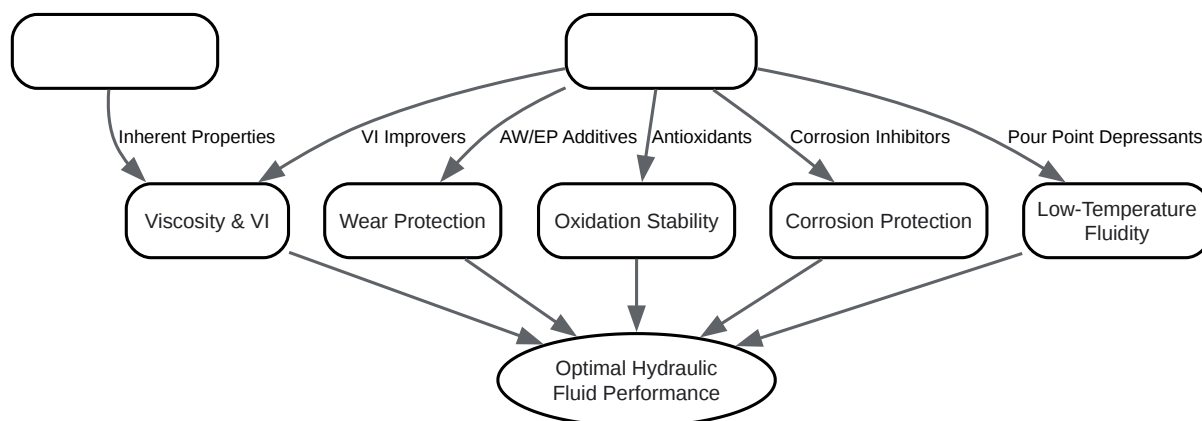


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Figure 2. Workflow for formulation and testing.

Signaling Pathways and Logical Relationships

The performance of a hydraulic fluid is a result of the synergistic interaction between the base fluid and the additive package. The following diagram illustrates the logical relationship between the formulation components and the desired performance outcomes.



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Figure 3. Formulation to performance relationship.

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